

# A Comparative Analysis of ICBA's Agricultural Technologies in Arid and Saline Regions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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Dubai, UAE - The International Center for Biosaline Agriculture (**ICBA**) has been at the forefront of developing and promoting agricultural technologies tailored for marginal environments characterized by salinity, water scarcity, and drought. This guide provides a comparative overview of the performance of several key **ICBA** innovations against conventional agricultural practices in various regions, supported by available experimental data. The focus is on salt-tolerant crops and water-efficient irrigation techniques that offer promising solutions for enhancing food security in some of the world's most challenging farming landscapes.

## Quinoa Cultivation in the United Arab Emirates: A Viable Alternative to Traditional Cereal Crops

**ICBA** has extensively researched and promoted quinoa as a salt-tolerant and nutritious crop for the marginal lands of the United Arab Emirates (UAE). Field trials have demonstrated the high-yield potential of **ICBA**-developed quinoa varieties even when irrigated with saline water.

Data Presentation: Quinoa Yield Comparison

Crop/Variety	Region/Country	Salinity of Irrigation Water (dS/m)	Average Yield (tonnes/ha)	Source(s)
ICBA-Q5 (Quinoa)	UAE (Ghayathi)	14-15	7.5	[1][2]
ICBA Quinoa Lines (average)	UAE (Al Dhaid)	2.3	5.4	[2]
ICBA Quinoa Lines (average)	UAE (Hamraniah)	4.5	4.0	[2]
ICBA Quinoa Lines (average)	UAE (Dibba)	6.1	1.9	[2]
Traditional Wheat	UAE	Not specified (generally requires fresh water)	2.5 - 4.0	
Traditional Barley	UAE	Up to 8	1.5 - 3.0	

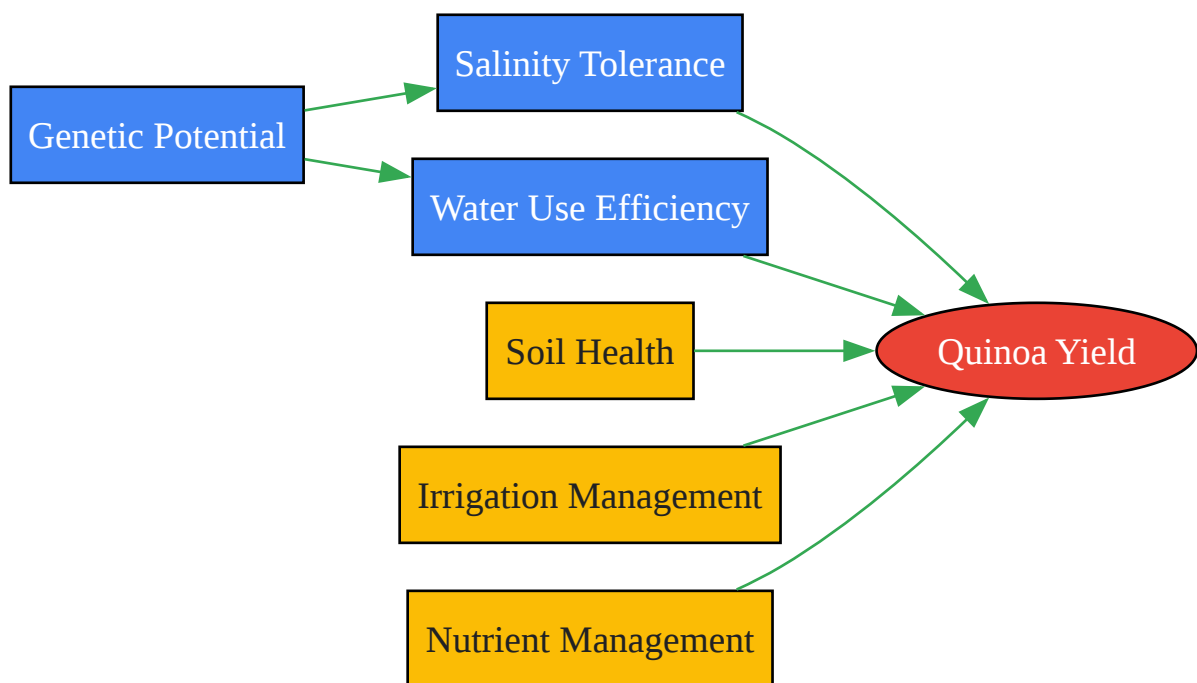
#### Experimental Protocol: **ICBA** Quinoa Yield Trials in the UAE

The performance of **ICBA**'s quinoa lines was evaluated in field trials conducted across different locations in the UAE, representing a range of agro-ecological conditions.

- Experimental Design: Randomized Complete Block Design (RCBD) with three replications.
- Plot Size: Varied by location, but typically consisted of multiple rows of a specified length.
- Planting Density: Maintained at a standard distance between rows (e.g., 50 cm) and between plants within a row (e.g., 25 cm).[2]
- Irrigation: Drip irrigation was used to apply water of varying salinity levels, representative of the groundwater available in each location.

- Fertilization: Standard fertilizer applications were administered to all plots to ensure nutrient availability was not a limiting factor.
- Data Collection: Key parameters recorded included plant height, days to flowering and maturity, seed yield, and biomass.
- Statistical Analysis: Analysis of variance (ANOVA) was used to determine the statistical significance of differences in yield and other parameters among the tested quinoa lines and across different locations.

Logical Relationship: Factors Influencing Quinoa Yield in Marginal Environments



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Caption: Factors influencing quinoa yield in marginal environments.

## Pearl Millet in Sub-Saharan Africa: Enhancing Resilience and Productivity

In the arid and semi-arid regions of Sub-Saharan Africa, particularly the Sahel, pearl millet is a staple food crop. **ICBA** and its partners have worked on developing and introducing high-

yielding, drought-tolerant, and disease-resistant pearl millet varieties to improve food security for smallholder farmers.

Data Presentation: Pearl Millet Yield Comparison in the Sahel

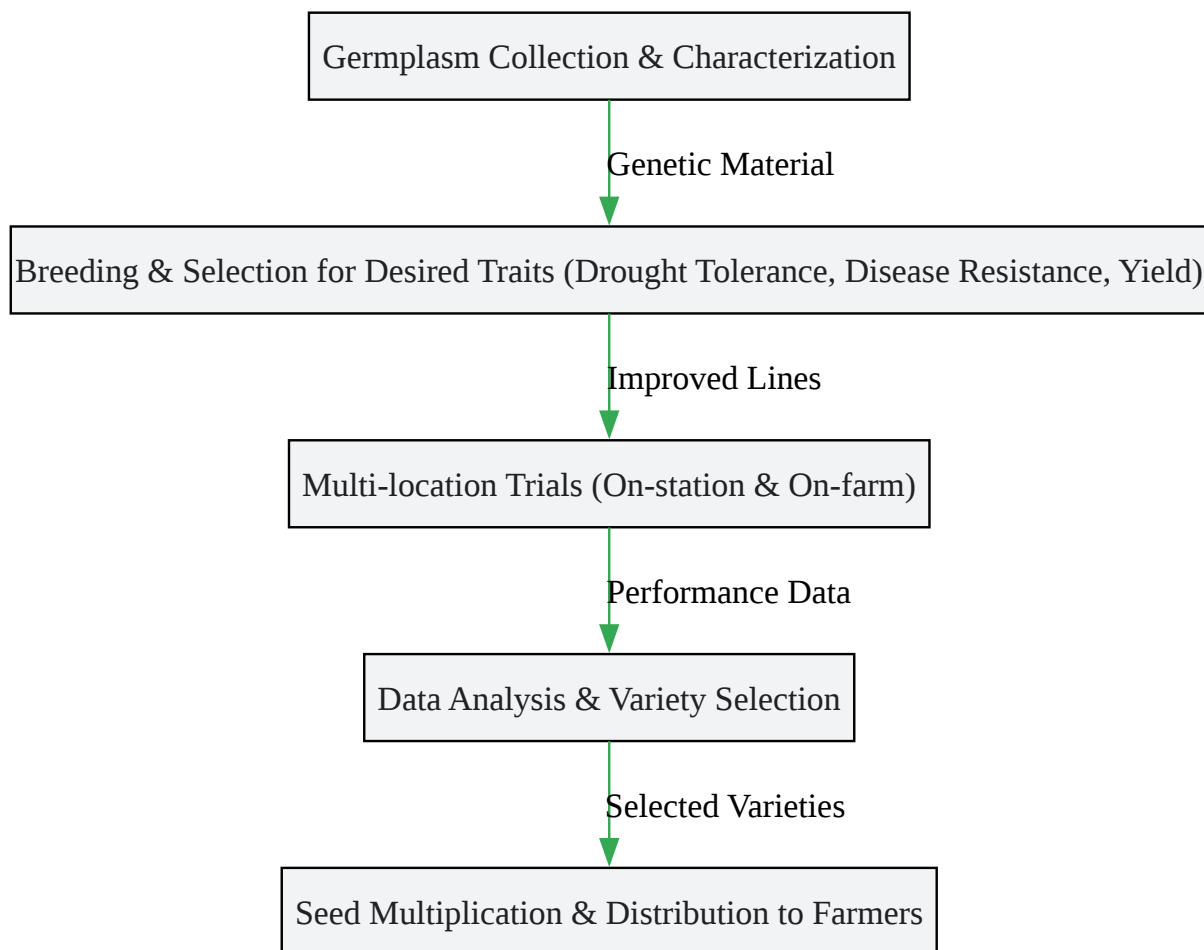
Variety	Region/Country	Yield (tonnes/ha)	Key Characteristics	Source(s)
ICBA-developed varieties (general)	Sub-Saharan Africa	2.0 - 2.5 (improved conditions)	Drought-tolerant, disease-resistant	
Sosat-C88 (Improved)	West Africa	1.5 - 2.5	High-yielding, stable across environments	[3][4]
ICMV IS 89305 (Improved)	West Africa	1.8 - 2.8	High-yielding, responds well to favorable conditions	[3][4]
Malgorou (Local Landrace)	Niger (Sahel)	up to 8.57 (forage)	Long duration, high forage yield	[2][5][6]
Somno Damari (Local Landrace)	Niger (Sahel)	2.19 (grain)	High grain yield at higher planting density	[6]
Traditional Varieties (average)	Sahel	0.5 - 1.0	Adapted to local conditions, but lower yield potential	

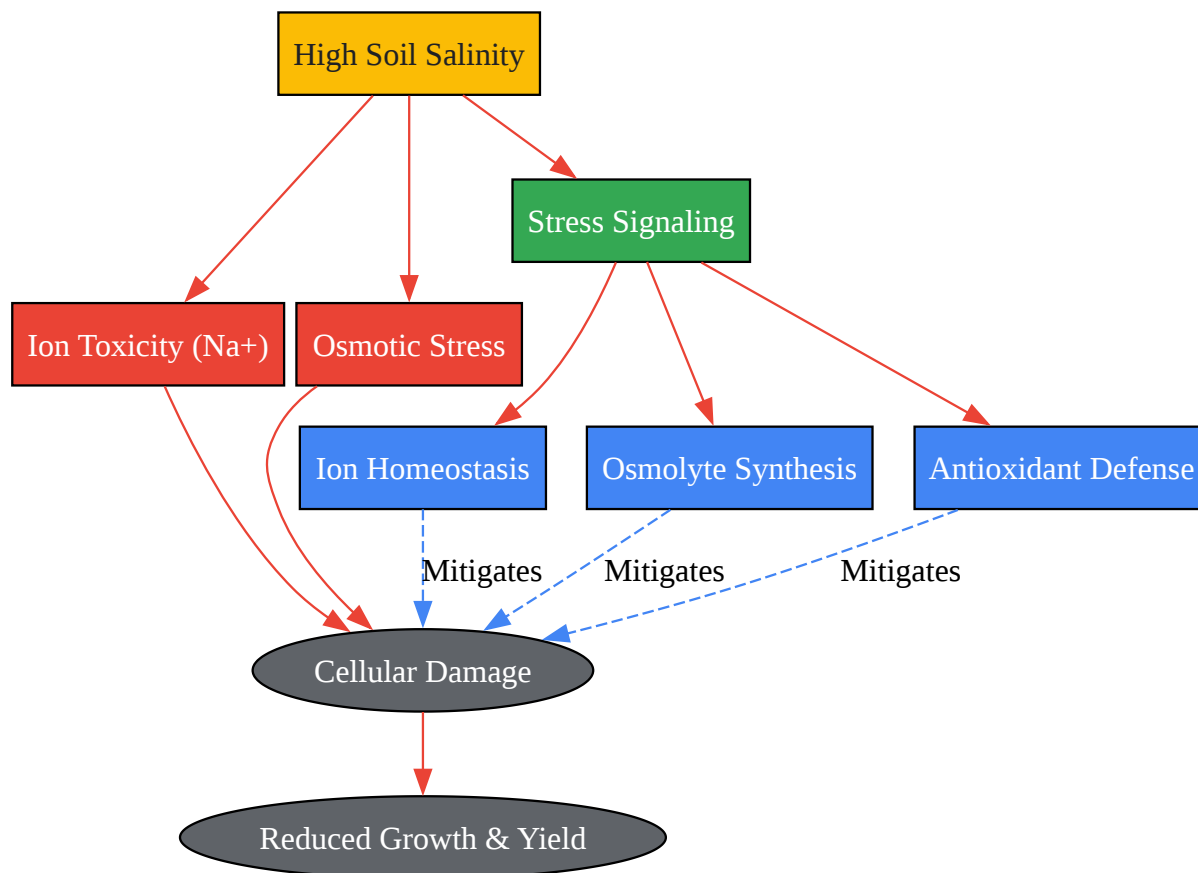
Experimental Protocol: Pearl Millet Variety Trials in the Sahel

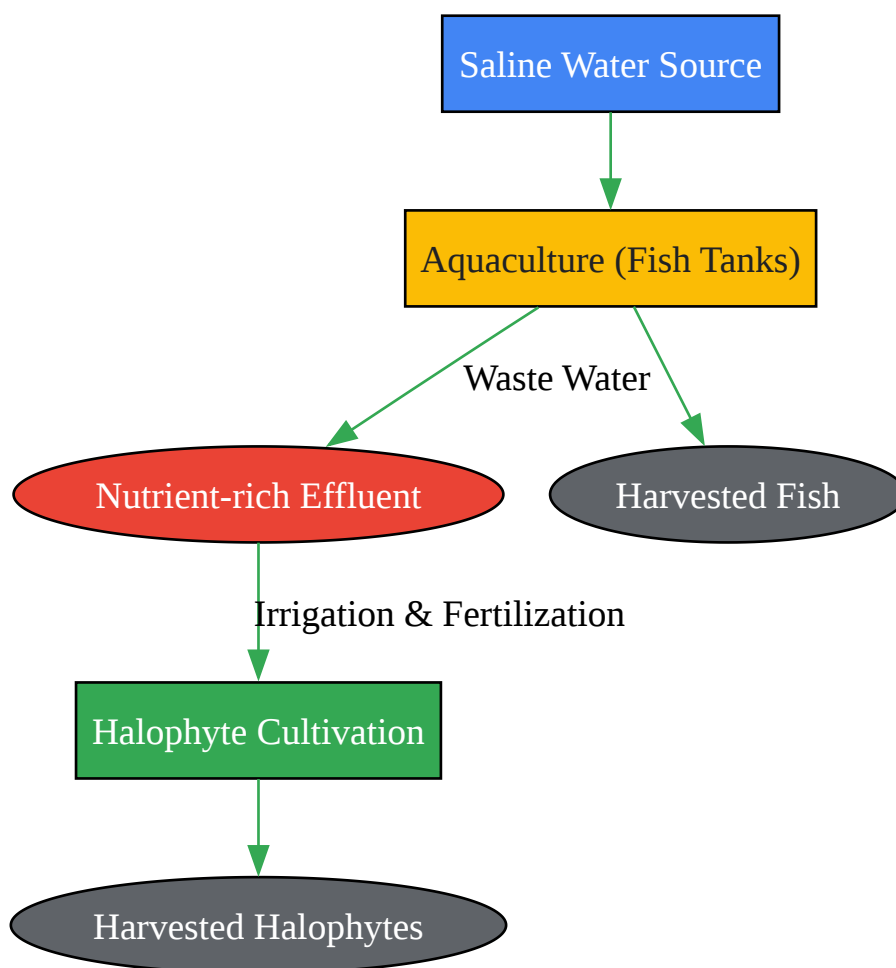
Multi-location trials are crucial for evaluating the performance and stability of new pearl millet varieties across the diverse environments of the Sahel.

- Experimental Design: Typically a Randomized Complete Block Design (RCBD) with multiple replications.[3]
- Treatments: A range of improved and local pearl millet varieties are grown under both rainfed and, where possible, irrigated conditions.
- Plot Management: Standard agronomic practices, including recommended fertilizer application and pest control measures, are followed.
- Data Collection: Data is collected on grain yield, forage (biomass) yield, time to maturity, plant height, and incidence of diseases such as downy mildew.[3]
- Analysis: Statistical analysis is used to compare the performance of different varieties and to assess their stability across different environments.

Experimental Workflow: Pearl Millet Variety Development and Evaluation







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Email: [info@benchchem.com](mailto:info@benchchem.com)